

# Application Notes and Protocols: BAPP in Aerospace Materials

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## Compound of Interest

Compound Name: 2,2-Bis(4-aminophenyl)propane

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## Introduction

In the demanding field of aerospace engineering, materials are subjected to extreme conditions, requiring a unique combination of thermal stability, mechanical strength, and light weight. 2,2-Bis[4-(4-aminophenoxy)phenyl]propane (BAPP) has emerged as a critical monomer in the formulation of high-performance polyimides, a class of polymers renowned for their exceptional properties. These BAPP-based polyimides are instrumental in the development of advanced composites and adhesives utilized in various aerospace applications, from structural components to high-temperature coatings.[1]

This document provides detailed application notes and experimental protocols for the utilization of BAPP in the synthesis of aerospace-grade polyimide composites. It is intended to serve as a comprehensive resource for researchers and professionals in materials science and aerospace engineering.

## Rationale for BAPP in Aerospace Materials

The molecular structure of BAPP imparts a unique and highly desirable set of properties to the resulting polyimide polymers. The presence of flexible ether linkages and the isopropylidene group in the BAPP monomer enhances the solubility and processability of the polyimides without significantly compromising their thermal stability.[2][3] This allows for the fabrication of complex composite structures. The aromatic and imide rings in the polymer backbone

contribute to the material's high thermal and oxidative stability, making it suitable for high-temperature aerospace environments.[3]

## Key Applications in Aerospace

BAPP-based polyimide composites are integral to the manufacturing of a variety of aerospace components where high strength-to-weight ratio and thermal resistance are paramount.

Specific applications include:

- **Structural Components:** Utilized in primary and secondary aircraft structures such as fuselage sections, wings, and tail assemblies, where weight reduction directly contributes to fuel efficiency and increased payload capacity.[4][5][6]
- **Engine Components:** Employed in the fabrication of engine cowls, ducts, and nozzle flaps, which are exposed to high temperatures and require excellent thermal stability.[7]
- **High-Temperature Adhesives:** BAPP-based polyimides are used to bond metallic and composite parts in aerospace assemblies, maintaining their adhesive strength at elevated temperatures.[8]
- **Radomes and Antennae:** The low dielectric constant and low dielectric loss of BAPP-derived polymers make them ideal for applications in radomes and other electronic components where signal integrity is crucial.[1]

## Quantitative Data: Properties of BAPP-Based Polyimides

The following tables summarize the key mechanical, thermal, and dielectric properties of various BAPP-based polyimide systems. These values highlight the superior performance characteristics that make these materials suitable for aerospace applications.

Table 1: Mechanical Properties of BAPP-Based Polyimide Films

Polyimide System	Tensile Strength (MPa)	Elongation at Break (%)	Flexural Strength (MPa)	Flexural Modulus (GPa)
BPADA-BAPP	135.3	8.3	130.0 - 132.0	2.87 - 2.96
PMDA-BAPP	-	-	189.0 ± 11.7	-
α-BPDA-BAPP	-	-	200.5 ± 4.2	-

Data compiled from multiple sources. "BPADA" refers to 4,4'-(4,4'-Isopropylidenediphenoxy)diphthalic anhydride, "PMDA" refers to pyromellitic dianhydride, and "α-BPDA" refers to 2,3,3',4'-biphenyltetracarboxylic dianhydride.

Table 2: Thermal Properties of BAPP-Based Polyimides

Polyimide System	Glass Transition Temp. (T <sub>g</sub> ) (°C)	5% Weight Loss Temp. (°C)	Heat Deflection Temp. (°C)
BPADA-BAPP	232.5 - 262.2	521.5 - 531.0	261.0 - 265.0
BTDA-BAPP-MDA	~300	-	-
TMPTA grafted BPADA-BAPP	164 - 218	479.4 - 480.3	-

Data compiled from multiple sources. "BTDA" refers to 3,3',4,4'-Benzophenonetetracarboxylic acid dianhydride, "MDA" refers to 4,4'-Diaminodiphenylmethane, and "TMPTA" refers to trimethylolpropane tri-acrylate.

Table 3: Dielectric Properties of BAPP-Based Polyimides

Polyimide System	Dielectric Constant (at 1 MHz)	Dielectric Loss (at 1 MHz)
BPADA-BAPP	2.32 - 2.95	-
HFBAPP Copolymer	2.78 - 3.21	0.00687 - 0.00962

Data compiled from multiple sources. "HFBAPP" refers to 2,2-Bis[4-(4-aminophenoxy)phenyl]-hexafluoropropane.

## Experimental Protocols

The following protocols provide a detailed methodology for the synthesis of a BAPP-based polyimide and the subsequent fabrication of a carbon fiber reinforced composite.

### Protocol 1: Synthesis of BPADA-BAPP Polyimide

This protocol describes the two-step synthesis of a polyimide from 4,4'-(4,4'-Isopropylidenediphenoxy)diphthalic anhydride (BPADA) and 2,2-Bis[4-(4-aminophenoxy)phenyl]propane (BAPP).

Materials:

- 2,2-Bis[4-(4-aminophenoxy)phenyl]propane (BAPP)
- 4,4'-(4,4'-Isopropylidenediphenoxy)diphthalic anhydride (BPADA)
- N-methyl-2-pyrrolidinone (NMP), anhydrous
- Toluene
- Nitrogen gas (high purity)

Equipment:

- Three-neck round-bottom flask
- Mechanical stirrer
- Dean-Stark trap with condenser
- Heating mantle with temperature controller
- Nitrogen inlet and outlet

Procedure:

- Poly(amic acid) Synthesis: a. In a clean, dry three-neck round-bottom flask equipped with a mechanical stirrer and a nitrogen inlet/outlet, dissolve a specific molar quantity of BAPP in anhydrous NMP under a gentle stream of nitrogen. b. Once the BAPP is fully dissolved, add an equimolar amount of BPADA to the solution in portions. c. Continue stirring the reaction mixture at room temperature for 24 hours under a nitrogen atmosphere to form the poly(amic acid) solution. The viscosity of the solution will increase significantly.
- Chemical Imidization: a. To the poly(amic acid) solution, add a chemical imidization agent (e.g., a mixture of acetic anhydride and pyridine) and stir at a controlled temperature (e.g., 50-80°C) for a specified time (e.g., 12-24 hours).
- Thermal Imidization (Alternative to Chemical Imidization): a. Cast the poly(amic acid) solution onto a glass plate to form a thin film. b. Place the cast film in a vacuum oven and subject it to a staged curing cycle. A typical cycle might be:
  - 80°C for 1 hour
  - 150°C for 1 hour
  - 200°C for 1 hour
  - 250°C for 1 hour
  - 300°C for 1 hourc. The final polyimide film can be carefully peeled from the glass substrate after cooling.

## Protocol 2: Fabrication of Carbon Fiber Reinforced BAPP-Polyimide Composite

This protocol outlines the fabrication of a composite material using the synthesized BAPP-based polyimide as the matrix and carbon fiber as the reinforcement.

Materials:

- BAPP-based poly(amic acid) solution (from Protocol 1)
- Carbon fiber fabric (plain or satin weave)
- Release film
- Breather cloth

- Vacuum bagging film and sealant tape

Equipment:

- Lay-up mold (e.g., flat aluminum plate)
- Vacuum pump
- Autoclave or compression molding press with heating capabilities

Procedure:

- **Prepreg Preparation:** a. Impregnate the carbon fiber fabric with the poly(amic acid) solution. This can be done by dip coating or by carefully spreading the solution onto the fabric. b. Remove excess resin to achieve a desired fiber-to-resin ratio. c. Allow the solvent to partially evaporate in a controlled environment to create a "tacky" prepreg.
- **Lay-up:** a. Apply a release agent to the mold surface. b. Place a layer of release film over the mold. c. Stack the prepreg plies onto the mold in a predetermined orientation to achieve the desired mechanical properties. d. Place another layer of release film over the stacked prepregs. e. Add a layer of breather cloth on top of the release film.
- **Vacuum Bagging and Curing:** a. Enclose the entire assembly with a vacuum bagging film and seal the edges with sealant tape. b. Connect the bag to a vacuum pump and draw a vacuum to remove trapped air and volatiles. c. Place the vacuum-bagged assembly into an autoclave or a compression molding press. d. Apply heat and pressure according to a specific cure cycle. The cure cycle will be similar to the thermal imidization profile in Protocol 1, but the ramp rates and hold times may be adjusted based on the thickness of the composite. e. After the cure cycle is complete, allow the composite to cool down slowly to room temperature before releasing the pressure and vacuum.

## Characterization of BAPP-Based Polyimide Composites

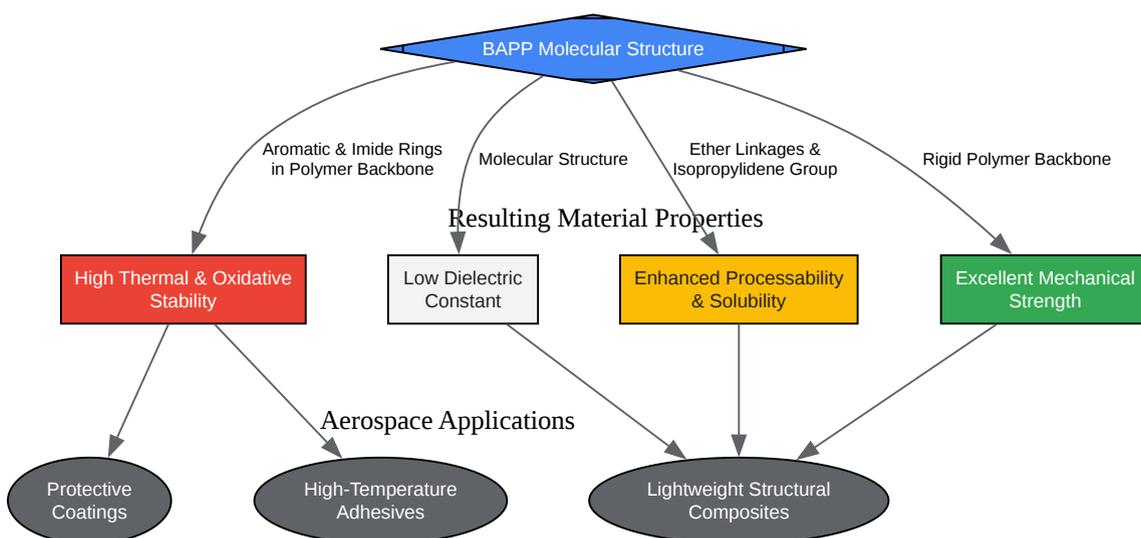
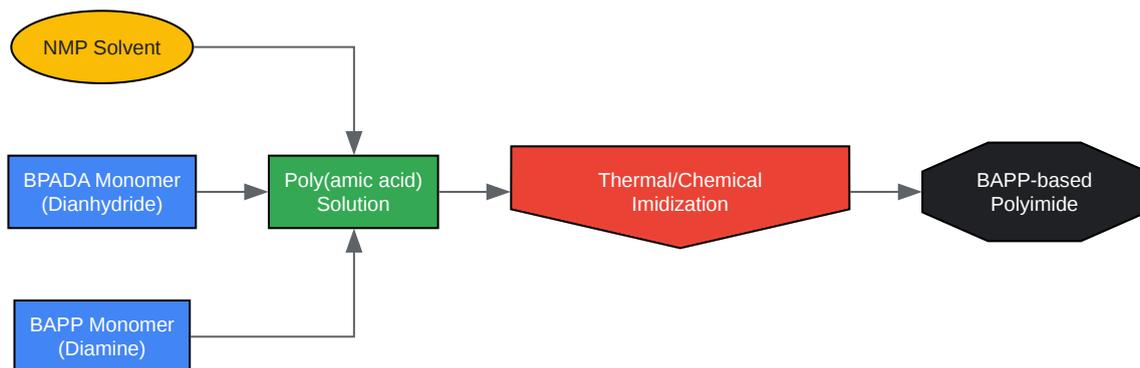
A comprehensive characterization of the fabricated composites is essential to validate their properties for aerospace applications. The following standard test methods are recommended:

- Mechanical Testing:
  - Tensile Properties: ASTM D3039
  - Compressive Properties: ASTM D3410
  - Flexural Properties: ASTM D790
  - Shear Properties: ASTM D5379
- Thermal Analysis:
  - Glass Transition Temperature (T<sub>g</sub>): ASTM D7028 (via Dynamic Mechanical Analysis - DMA)
  - Thermal Stability: ASTM E1131 (via Thermogravimetric Analysis - TGA)
- Dielectric Properties:
  - Dielectric Constant and Dissipation Factor: ASTM D150

## Visualizations

The following diagrams illustrate key aspects of the application of BAPP in aerospace materials.

Polyimide Synthesis



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